

# Technical Support Center: Fire Safety for 1-Chloro-1-butene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Chloro-1-butene

Cat. No.: B1623148

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This guide provides essential fire safety information and emergency procedures for researchers, scientists, and drug development professionals working with **1-Chloro-1-butene**. Please familiarize yourself with this information before conducting any experiments.

## Quantitative Fire Safety Data

The following table summarizes the known fire safety-related properties of **1-Chloro-1-butene** and related compounds for reference. Note that specific quantitative data for **1-Chloro-1-butene** is not always available, and data for similar compounds is provided for estimation purposes.

Property	Value	Notes and Citations
Chemical Formula	C <sub>4</sub> H <sub>7</sub> Cl	[1]
Molecular Weight	90.55 g/mol	[1][2]
Physical State	Liquid	
Boiling Point	68-70 °C (154-158 °F)	[3][1]
Flash Point	Data not available for 1-Chloro-1-butene. For reference, the parent compound, 1-Butene, has a flash point of -80 °C (-112 °F). It is expected that 1-Chloro-1-butene is a highly flammable liquid.	
Autoignition Temperature	Data not available	
Lower Explosion Limit (LEL)	Data not available for 1-Chloro-1-butene. For reference, 1-chlorobutane has an LEL of 1.8%. The parent compound, 1-Butene, has an LEL of 1.6%.[4]	
Upper Explosion Limit (UEL)	Data not available for 1-Chloro-1-butene. For reference, the parent compound, 1-Butene, has a UEL of 9.3%.[4]	
Vapor Density	Heavier than air	Vapors can travel to a source of ignition and flash back.
Water Solubility	Insoluble	

## Firefighting and Extinguishing Protocols

## Suitable Extinguishing Media

For fires involving **1-Chloro-1-butene**, the following extinguishing agents are recommended:

- Dry Chemical Powder: Effective for flammable liquid fires.
- Carbon Dioxide (CO<sub>2</sub>): Displaces oxygen and is suitable for fires in enclosed spaces and on electronic equipment, minimizing contamination.
- Alcohol-Resistant Foam: Creates a barrier to suppress vapors and cool the fuel.
- Dry Sand: Can be used to smother very small fires.

Unsuitable Extinguishing Media:

- Water: Do not use a direct stream of water, as it can spread the flammable liquid and enlarge the fire. Water spray may be used to cool nearby containers.

## Experimental Protocol: Responding to a 1-Chloro-1-butene Fire

This protocol outlines the immediate steps to take in the event of a fire involving **1-Chloro-1-butene** in a laboratory setting.

### 1. Immediate Actions (First 5-10 seconds):

- If your clothing is on fire, STOP, DROP, and ROLL. If a safety shower is immediately accessible, use it.
- Alert all personnel in the immediate vicinity by shouting "FIRE!"

### 2. Assess the Fire:

- Small, Contained Fire (e.g., in a beaker):
  - If you are trained and it is safe to do so, attempt to extinguish it.

- Use a fire extinguisher (Class B rated) or cover the opening of the container with a non-flammable lid or watch glass to smother the flames.
- Large or Spreading Fire:
  - DO NOT ATTEMPT TO FIGHT THE FIRE.
  - Your priority is to ensure the safety of yourself and others.

### 3. Evacuation and Emergency Notification:

- Immediately activate the nearest fire alarm pull station.
- Evacuate the laboratory, closing all doors behind you to contain the fire.
- Proceed to the designated emergency assembly point.
- From a safe location, call emergency services (e.g., 911) and provide the following information:
  - Your name and location.
  - The exact location of the fire.
  - The nature of the fire (chemical fire involving **1-Chloro-1-butene**).
  - Any known injuries.

### 4. Post-Fire Procedures:

- Do not re-enter the laboratory until it has been declared safe by emergency personnel.
- Report the incident to your supervisor and the appropriate environmental health and safety department.
- Provide as much detail as possible about the events leading to the fire for the incident investigation.

## Troubleshooting and FAQs

Q1: What are the primary fire hazards associated with **1-Chloro-1-butene**?

A1: **1-Chloro-1-butene** is a highly flammable liquid. Its primary fire hazards are:

- Low Flash Point (estimated): It can ignite at low temperatures.
- Vapor Accumulation: Its vapors are heavier than air and can accumulate in low-lying areas, traveling to a distant ignition source and flashing back.
- Explosive Mixtures: Vapors can form explosive mixtures with air within its flammable limits.

Q2: I have a very small fire in a flask containing **1-Chloro-1-butene**. What should I do?

A2: For a small, contained fire, if you feel confident and have been trained, you can attempt to extinguish it by smothering. Place a lid, watch glass, or another non-flammable object over the opening of the flask to cut off the oxygen supply.<sup>[5]</sup> If the fire does not go out immediately, or if it begins to spread, evacuate and activate the fire alarm.

Q3: Can I use a CO<sub>2</sub> fire extinguisher on a **1-Chloro-1-butene** fire?

A3: Yes, a CO<sub>2</sub> extinguisher is an appropriate choice, especially for fires in and around sensitive equipment, as it does not leave a residue.<sup>[6]</sup> Remember to aim the nozzle at the base of the fire.

Q4: What personal protective equipment (PPE) should I be wearing when working with **1-Chloro-1-butene** to minimize fire risk?

A4: Always wear appropriate PPE, including:

- Flame-resistant lab coat.
- Splash-proof safety goggles.
- Chemical-resistant gloves.
- Closed-toe shoes.

Q5: How can I prevent a fire when heating **1-Chloro-1-butene**?

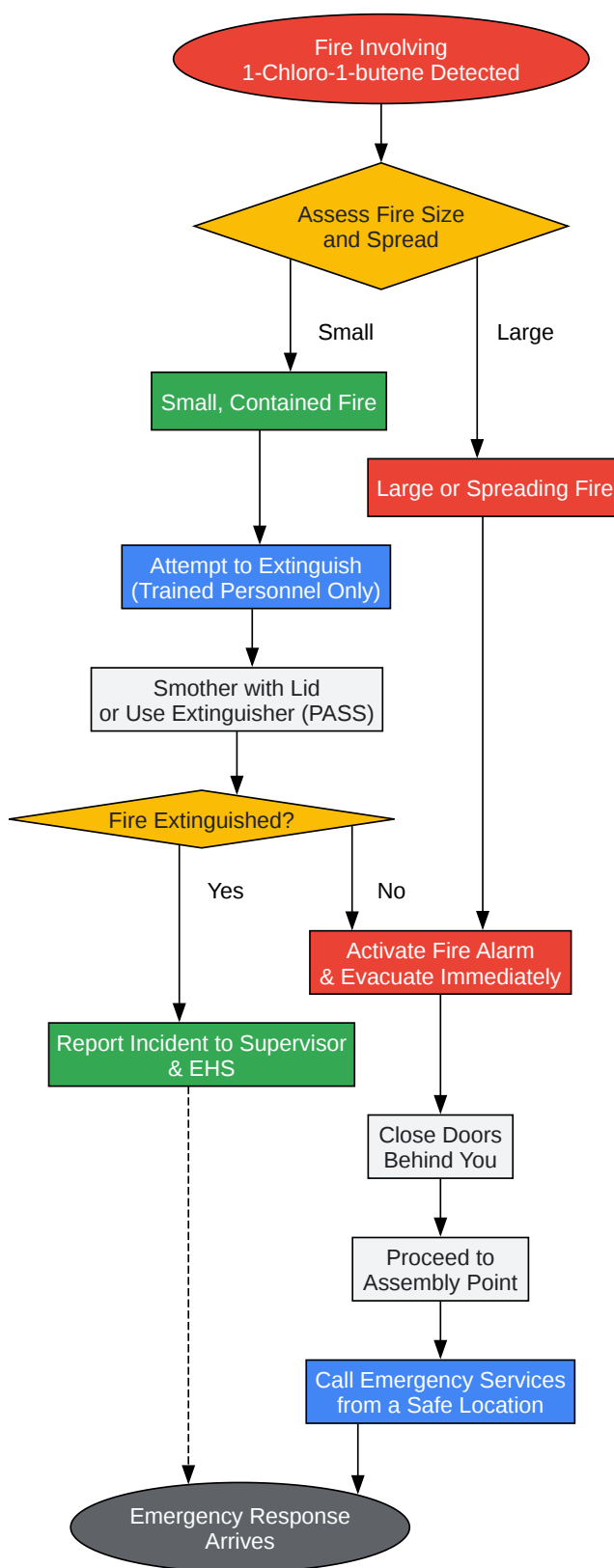
A5: Never use an open flame to heat **1-Chloro-1-butene**. Use a controlled heating source such as a heating mantle, water bath, or oil bath in a well-ventilated fume hood. Ensure that all electrical equipment is properly grounded and in good working condition to prevent sparks.

Q6: What should I do if I spill **1-Chloro-1-butene**?

A6: In the event of a spill, immediately alert others in the area. If the spill is small, and you are trained to handle it, use a chemical spill kit with an absorbent material that is non-combustible. For large spills, or if there is any risk of ignition, evacuate the area and call for emergency assistance.<sup>[7]</sup>

## Visual Workflow for Fire Emergency

The following diagram illustrates the decision-making process in the event of a fire involving **1-Chloro-1-butene**.



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Caption: Workflow for **1-Chloro-1-butene** Fire Emergency Response.

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Address: 3281 E Guasti Rd

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